Application Notes and Protocols for 2-Ethylfenchol in Flavor Formulation

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Ethylfenchol*
CAS No.:	*18368-91-7*
Cat. No.:	*B092113*

Get Quote

Abstract

This guide provides a comprehensive overview of **2-Ethylfenchol**, a key flavor ingredient, for researchers, scientists, and drug development professionals. It details the compound's unique sensory characteristics and outlines its practical applications in the formulation of food products and the masking of off-tastes in oral pharmaceuticals. This document offers in-depth, field-proven insights and step-by-step protocols for sensory evaluation and stability testing to ensure optimal and consistent performance. The methodologies described herein are designed to be self-validating, promoting scientific integrity and reproducibility.

Introduction to **2-Ethylfenchol**: A Unique Flavor Compound

2-Ethylfenchol (CAS No. 18368-91-7) is a synthetic flavoring substance recognized for its potent and complex sensory profile.[1] It is a tertiary alcohol that is structurally related to fenchol, a naturally occurring monoterpenoid.[2] Its distinct aroma and taste characteristics make it a valuable tool for flavorists seeking to impart unique notes and enhance the overall sensory experience of a wide range of products.

© 2026 BenchChem. All rights reserved.

The Flavor and Extract Manufacturers Association (FEMA) has designated **2-Ethylfenchol** as Generally Recognized as Safe (GRAS), with the FEMA number 3491.[2][3][4] This designation, supported by evaluations from regulatory bodies such as the European Food Safety Authority (EFSA), underscores its safety for use in food and beverage applications.[2][5][6]

The primary sensory attributes of **2-Ethylfenchol** are its characteristic earthy, camphor-like, and cooling notes, complemented by subtle citrus, lime-like, and fruity, blueberry-like undertones.[1] This multifaceted profile allows for its use in a variety of applications, from enhancing the naturalness of fruit flavors to adding complexity to savory and beverage formulations.[2][5]

Physicochemical Properties of 2-Ethylfenchol

A thorough understanding of the physicochemical properties of **2-Ethylfenchol** is essential for its effective application in flavor formulations. These properties influence its solubility, volatility, and stability in different food matrices.

Property	Value	Source
CAS Number	18368-91-7	
Molecular Formula	$C_{12}H_{22}O$	
Molecular Weight	182.30 g/mol	
Appearance	Off-white to light yellow liquid	
Odor	Pungent camphor and earth	
Boiling Point	105 °C at 15 mmHg	
Density	0.956 g/mL at 25 °C	
Refractive Index	n20/D 1.482	
Solubility	Soluble in ethanol, propylene glycol, and most fixed oils; insoluble in water.	
Flash Point	88 °C (closed cup)	

© 2026 BenchChem. All rights reserved.

Sensory Profile and Application in Food Products

The unique sensory profile of **2-Ethylfenchol** makes it a versatile ingredient in flavor creation. Its earthy and cooling notes can be leveraged to enhance a variety of flavor profiles.

Aroma and Taste Thresholds:

- Aroma at 1.0%: Camphor cooling, citrus lime-like, fruity blueberry.[1]
- Taste at 10 ppm: Camphor-like cooling, citrus and fresh.[1]

Suggested Applications and Use Levels:

© 2026 BenchChem. All rights reserved.

Food Category	Average Use Level (ppm)	Maximum Use Level (ppm)	Flavor Contribution
Beverages (non-alcoholic)	-	0.10	Adds freshness and complexity, particularly to citrus and berry flavors.
Baked Goods	-	0.05	Imparts subtle earthy notes, enhancing savory and some sweet profiles.
Chewing Gum	-	0.50	Provides a cooling sensation and a unique flavor dimension.
Condiments & Relishes	-	0.07	Adds a fresh, herbaceous note.
Frozen Dairy	-	0.02	Enhances fruit flavors and provides a cooling effect.
Fruit Ices	-	0.02	Complements fruit profiles with a refreshing note.
Milk Products	-	0.10	Can be used to create novel flavor combinations.

Source: Adapted from Perflavory. For experimental and research use.[2]

Logical Workflow for Flavor Formulation with **2-Ethylfenchol**



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: A logical workflow for incorporating **2-Ethylfenchol** into a new flavor formulation.

Protocols for Sensory Evaluation

A structured approach to sensory evaluation is critical for understanding the impact of **2-Ethylfenchol** in a food matrix.[7][8]

Protocol 4.1: Quantitative Descriptive Analysis (QDA) of 2-Ethylfenchol in a Beverage

This protocol outlines a method for a trained sensory panel to identify and quantify the sensory attributes of **2-Ethylfenchol** in a model beverage system.

Objective: To develop a comprehensive sensory profile of **2-Ethylfenchol** in a lemon-lime carbonated beverage.

Materials:

- **2-Ethylfenchol** (food grade)
- Model lemon-lime carbonated beverage base (unflavored)
- Sensory evaluation booths with controlled lighting and ventilation[8]
- Coded, odorless sample cups
- Unsalted crackers and filtered water for palate cleansing

Procedure:

- Panelist Training and Lexicon Development:
  - Recruit 8-12 experienced sensory panelists.
  - Conduct orientation sessions to familiarize panelists with the sensory characteristics of **2-Ethylfenchol** in the beverage base at various concentrations (e.g., 0.05 ppm, 0.1 ppm,

© 2026 BenchChem. All rights reserved.

0.5 ppm).

- Collaboratively develop a lexicon of descriptive terms for the aroma, flavor, and mouthfeel attributes. This may include terms like "earthy," "camphor," "cooling," "citrus," "lime," "bitter," and "astringent."
- Train panelists on the use of a 15-point intensity scale for each attribute.

- Sample Preparation:
  - Prepare samples of the lemon-lime beverage containing **2-Ethylfenchol** at three different concentrations (e.g., 0.05 ppm, 0.1 ppm, and 0.2 ppm) and a control sample with no added **2-Ethylfenchol**.
  - Code each sample with a random three-digit number.
- Evaluation:
  - Present the four samples to each panelist in a randomized order.
  - Instruct panelists to evaluate the aroma of each sample first, followed by the taste and mouthfeel.
  - Panelists should cleanse their palate with water and unsalted crackers between samples.
  - Each panelist will rate the intensity of each attribute from the developed lexicon on the 15-point scale.
- Data Analysis:
  - Collect the intensity ratings from all panelists.
  - Analyze the data using statistical methods (e.g., ANOVA, Principal Component Analysis) to identify significant differences in sensory attributes between the samples.
  - Generate a spider web plot to visualize the sensory profile of each sample.

© 2026 BenchChem. All rights reserved.

Application in Pharmaceutical Formulations: Taste Masking

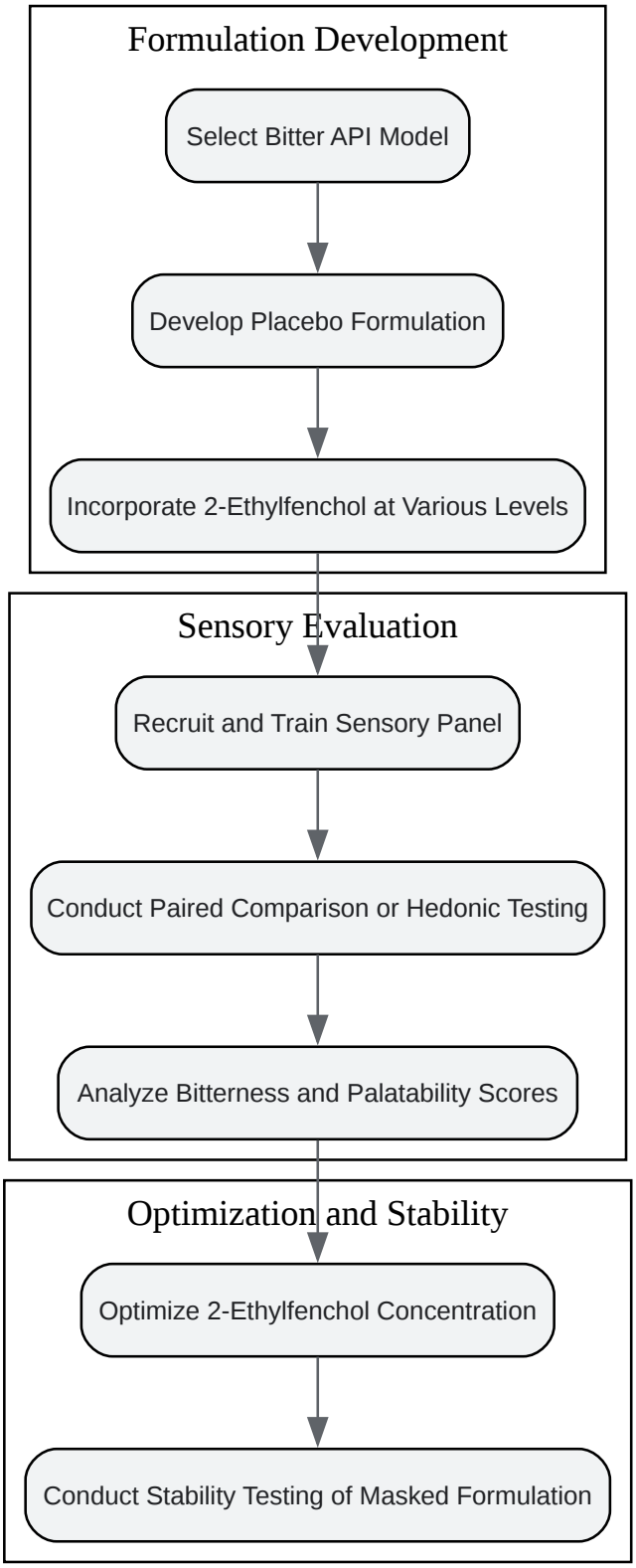
The unique sensory properties of **2-Ethylfenchol**, particularly its cooling and camphoraceous notes, can be leveraged for taste masking in oral pharmaceutical formulations.[9][10] These attributes can help to distract from and mask the bitter or otherwise unpleasant tastes of active pharmaceutical ingredients (APIs).

Mechanism of Taste Masking with Flavoring Agents:

Flavoring agents like **2-Ethylfenchol** do not chemically modify the bitter API. Instead, they work by a process of sensory interference. The strong and distinct aroma and flavor of the masking agent compete with the perception of the bitter taste, effectively reducing its intensity in the overall sensory experience. The cooling sensation can also provide a physiological distraction.

Workflow for Evaluating Taste Masking Efficacy

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: A systematic workflow for the development and evaluation of **2-Ethylfenchol** as a taste-masking agent in pharmaceutical formulations.

Protocol 5.1: Evaluation of **2-Ethylfenchol** for Masking Bitterness in an Oral Suspension

Objective: To assess the effectiveness of **2-Ethylfenchol** in masking the bitter taste of a model bitter compound (e.g., quinine hydrochloride) in a pediatric oral suspension.

Materials:

- **2-Ethylfenchol** (pharmaceutical grade)
- Quinine hydrochloride (or other model bitter API)
- Placebo oral suspension base
- Trained sensory panel (as in Protocol 4.1)
- 9-point hedonic scale for palatability assessment

Procedure:

- Formulation Preparation:
  - Prepare a control formulation containing the model bitter compound at a target concentration in the placebo suspension base.
  - Prepare test formulations containing the same concentration of the bitter compound and varying concentrations of **2-Ethylfenchol** (e.g., 0.1 ppm, 0.2 ppm, 0.5 ppm).
- Sensory Evaluation:
  - Present the control and test formulations to the trained sensory panel in a randomized and double-blind manner.
  - Instruct panelists to rate the perceived bitterness of each sample on a 15-point intensity scale.

© 2026 BenchChem. All rights reserved.

- Additionally, have panelists rate the overall palatability of each sample using a 9-point hedonic scale (1 = dislike extremely, 9 = like extremely).

- Data Analysis:

  - Analyze the bitterness intensity scores and palatability ratings using appropriate statistical tests (e.g., t-tests or ANOVA with post-hoc tests) to determine if there are significant differences between the control and test formulations.

  - A significant reduction in bitterness scores and an increase in palatability scores for the test formulations would indicate effective taste masking.

Stability of **2-Ethylfenchol** in Food Matrices

The stability of a flavor compound is crucial for maintaining the sensory quality of a food product throughout its shelf life.[11][12] The stability of **2-Ethylfenchol** can be influenced by factors such as temperature, light, oxygen, and interactions with other components of the food matrix.[11]

Protocol 6.1: Accelerated Stability Testing of **2-Ethylfenchol** in a Baked Good

Objective: To evaluate the stability of **2-Ethylfenchol** in a model cookie system under accelerated storage conditions.

Materials:

- **2-Ethylfenchol**
- Cookie dough base
- Gas chromatograph-mass spectrometer (GC-MS)
- Environmental chamber for controlled temperature and humidity storage
- Trained sensory panel

Procedure:

© 2026 BenchChem. All rights reserved.

- Sample Preparation:
  - Prepare a batch of cookie dough containing a known concentration of **2-Ethylfenchol**.
  - Prepare a control batch of cookie dough without **2-Ethylfenchol**.
  - Bake the cookies under standardized conditions.
- Storage Conditions:
  - Package the cookies in airtight containers.
  - Store the packages in an environmental chamber at an accelerated storage condition (e.g., 35°C and 75% relative humidity) for a defined period (e.g., 8 weeks).
  - Store a set of control samples at a standard condition (e.g., 20°C).
- Analysis:
  - At specified time points (e.g., 0, 2, 4, 6, and 8 weeks), remove samples from both storage conditions.
  - Chemical Analysis:
    - Extract the volatile compounds from the cookies using a suitable method (e.g., headspace solid-phase microextraction - HS-SPME).
    - Quantify the concentration of **2-Ethylfenchol** using GC-MS.
  - Sensory Analysis:
    - Conduct a triangle test with a trained sensory panel to determine if there is a perceivable difference between the cookies stored under accelerated conditions and the control samples.
- Data Interpretation:

© 2026 BenchChem. All rights reserved.

- Plot the concentration of **2-Ethylfenchol** as a function of time for both storage conditions to determine its degradation kinetics.
- Correlate the chemical data with the sensory data to understand the impact of **2-Ethylfenchol** degradation on the flavor profile of the cookies.

Safety and Handling

2-Ethylfenchol is a combustible liquid and should be handled with appropriate care.[2][5]

- Storage: Store in a cool, dry, well-ventilated area in tightly sealed containers.
- Handling: Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety glasses. Avoid inhalation of vapors.
- Fire Safety: Keep away from heat, sparks, and open flames. Use dry sand, dry chemical, or alcohol-resistant foam for extinction in case of fire.

Conclusion

2-Ethylfenchol is a valuable and versatile flavor ingredient with a unique sensory profile that can be effectively utilized in a wide range of food and pharmaceutical applications. Its earthy, cooling, and complex characteristics offer flavorists a powerful tool for creating innovative and appealing products. The protocols outlined in this guide provide a systematic and scientifically rigorous framework for the evaluation and application of **2-Ethylfenchol**, ensuring optimal performance and product quality. By adhering to these methodologies, researchers and developers can confidently incorporate this distinctive flavor compound into their formulations.

References

- FlavorSum. (n.d.). Unlocking Flavor Secrets: Guidelines for Food and Beverage Sensory Analysis. Retrieved from [Link]
- Kaity, S., et al. (2024). Strategies for beating the bitter taste of pharmaceutical formulations towards better therapeutic outcomes. RSC Publishing.
- Patel, A. R., et al. (2002). An Update On Taste Masking Technologies For Oral Pharmaceuticals. Indian Journal of Pharmaceutical Sciences.

© 2026 BenchChem. All rights reserved.

- Perflavory. (n.d.). 2-ethyl fenchol, 18368-91-7. Retrieved from [Link]
- Sensory Spectrum. (n.d.). Off-Notes. Retrieved from [Link]
- Tentamus Group. (2025, April 1). Sensory analysis – How flavour tests support product development. Retrieved from [Link]
- The Good Scents Company. (n.d.). 2-ethyl fenchol, 18368-91-7. Retrieved from [Link]
- Vici Health Sciences. (n.d.). Taste Masking Agents in Pharmaceuticals. Retrieved from [Link]
- Weerawatanakorn, M., et al. (2015). Reactivity and stability of selected flavor compounds. Journal of Food and Drug Analysis, 23(2), 1-15.
- EFSA Panel on Food Additives and Flavourings (FAF). (2020). Scientific Opinion on Flavouring Group Evaluation 72, Revision 2 (FGE.72Rev2). EFSA Journal, 18(3), 6044.
- International Cooperation for Convergence of Technical Requirements for the Assessment of Feed Ingredients (ICCF). (n.d.). STABILITY TESTING OF FEED INGREDIENTS.
- Pico, J., et al. (2020). Real-Time Monitoring of Volatile Compounds Losses in the Oven during Baking and Toasting of Gluten-Free Bread Doughs: A PTR-MS Evidence. Foods, 9(10), 1498.
- Smith, R. L., et al. (2005). GRAS flavoring substances 22. Food Technology, 59(8), 24-66.
- European Commission. (n.d.). **2-Ethylfenchol** | Food and Feed Information Portal Database | FIP. Retrieved from [Link]
- Scribd. (n.d.). Nomor FEMA Flavor PF - GRAS25-2 PDF. Retrieved from [Link]
- Taylor & Francis Online. (2004). Full article: Taste Masking Technologies in Oral Pharmaceuticals: Recent Developments and Approaches. Pharmaceutical Development and Technology, 9(1), 1-13.
- BevSource. (n.d.). Beverage Tasting: A Guide to Sensory Analysis & Evaluation. Retrieved from [Link]
- Lab Manager Magazine. (n.d.). Sensory Evaluation Methods in Food and Beverage Research. Retrieved from [Link]
- Chemical Exporter. (n.d.). 2-ethyl Fenchol (18368-91-7) | Chemical Product Exporter. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Food Research Lab. (2024, May 18). Sensory Evaluation Methods For Food And Beverage Products. Retrieved from [Link]
- Pathogenia. (n.d.). Stability Testing (Food Testing). Retrieved from [Link]
- ResearchGate. (n.d.). Descriptive analysis of sensory properties of beverages and gelatins containing sucrose or synthetic sweeteners. Retrieved from [Link]
- ResearchGate. (n.d.). Sensory and Chemical Analysis Methods for Earthy and Musty Odors in Drinking Water Caused by Geosmin and 2-Methylisoborneol. Retrieved from [Link]
- ResearchGate. (n.d.). (PDF) Real-Time Monitoring of Volatile Compounds Losses in the Oven during Baking and Toasting of Gluten-Free Bread Doughs: A PTR-MS Evidence. Retrieved from [Link]
- ResearchGate. (n.d.). (PDF) Scientific Opinion on the safety and efficacy of straight-chain primary aliphatic alcohols/aldehydes/acids, acetals and esters with esters containing saturated alcohols and acetals containing saturated aldehydes (chemical group 1) when used as flavourings for all animal species. Retrieved from [Link]
- Springer Nature Experiments. (n.d.). Determination of the Volatile Components. Retrieved from [Link]
- Wiley Online Library. (2011). Scientific Opinion on Flavouring Group Evaluation 23, Revision 2 (FGE.23Rev2): Aliphatic, alicyclic and aromatic ethers including anisole derivatives from chemical groups 15, 16, 22, 26 and 30. EFSA Journal, 9(2), 1994.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-ETHYLFENCHOL | 18368-91-7 [chemicalbook.com]
- 2. 2-ethyl fenchol, 18368-91-7 [perflavory.com]

- 3. scribd.com [scribd.com]
- 4. femaflavor.org [femaflavor.org]
- 5. 2-ethyl fenchol, 18368-91-7 [thegoodscentscompany.com]
- 6. efsa.onlinelibrary.wiley.com [efsa.onlinelibrary.wiley.com]
- 7. foodresearchlab.com [foodresearchlab.com]
- 8. flavorsum.com [flavorsum.com]
- 9. tandfonline.com [tandfonline.com]
- 10. ijpsonline.com [ijpsonline.com]
- 11. bevsource.com [bevsource.com]
- 12. Sensory Evaluation Methods in Food and Beverage Research | Lab Manager [labmanager.com]

- To cite this document: BenchChem. [Application Notes and Protocols for 2-Ethylfenchol in Flavor Formulation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092113/docs#application-notes-and-protocols-for-2-ethylfenchol-in-flavor-formulation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.